

# C646 chemical stability and long-term storage

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## Compound of Interest

Compound Name: C646

Cat. No.: B1668185

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## C646 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the chemical stability and long-term storage of **C646**, a potent and selective p300/CBP histone acetyltransferase (HAT) inhibitor. Adherence to these guidelines is critical for ensuring experimental reproducibility and obtaining reliable results.

## Frequently Asked Questions (FAQs)

Q1: How should I store **C646** powder upon receipt?

A1: Solid **C646** powder should be stored at -20°C under desiccating conditions. When stored correctly, the powder is stable for up to three years.<sup>[1][2][3]</sup> It is typically shipped at ambient temperatures, but long-term storage requires colder and drier conditions to maintain stability.

Q2: What is the best solvent for **C646**, and how do I prepare a stock solution?

A2: **C646** is highly soluble in Dimethyl Sulfoxide (DMSO).<sup>[4]</sup> Solubility in DMSO can range from 11 mg/mL to 50 mg/mL.<sup>[1][5]</sup> To prepare a stock solution, dissolve the **C646** powder in fresh, anhydrous DMSO.<sup>[1]</sup> It is crucial to use fresh DMSO as it is hygroscopic and absorbed moisture can reduce the solubility of **C646**.<sup>[1]</sup> For enhanced solubility, gentle warming to 37°C or brief ultrasonication may be applied.<sup>[4][6]</sup>

Q3: How should I store **C646** stock solutions?

A3: For long-term storage, stock solutions in DMSO should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles and stored at -80°C.[1][2] Under these conditions, the solution can be stable for at least one year.[1][2] For shorter-term storage, aliquots can be kept at -20°C for up to one to three months.[1][3] Avoid storing aqueous dilutions for more than a day.[5]

Q4: Is **C646** sensitive to light?

A4: Yes. While specific photostability data is limited in the provided results, general laboratory practice for compounds with complex aromatic structures, like **C646**, is to protect them from light.[7] Store both the solid compound and its solutions in amber vials or tubes wrapped in foil to prevent potential photodegradation.

Q5: How many times can I freeze and thaw my **C646** stock solution?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles.[1][3] Aliquoting the stock solution into single-use volumes upon preparation is the best practice to maintain its integrity and activity. Each freeze-thaw cycle increases the risk of degradation and precipitation.

## Data Summary Tables

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid Powder	-20°C	Up to 3 years[1][2][3]	Store under desiccating conditions.
Stock Solution (in DMSO)	-80°C	Up to 1 year[1][2]	Recommended for long-term storage. Avoid freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-20°C	1 to 3 months[1][3]	Suitable for short-term working aliquots.
Aqueous Solution	4°C	Not recommended (>1 day)[5]	Prepare fresh for each experiment.

Table 2: Solubility Profile

Solvent	Reported Solubility	Notes
DMSO	11 mg/mL - 50 mg/mL[1][3][5]	Use fresh, anhydrous DMSO. Heating or sonication can aid dissolution.[1][4][6]
Ethanol	≥3.29 mg/mL[4]	Requires sonication for dissolution.
Dimethylformamide (DMF)	~1.5 mg/mL[5]	
Aqueous Buffers	Sparingly soluble[5]	First dissolve in DMSO, then dilute with buffer. Prepare fresh.[5]

## Troubleshooting Guide

Issue 1: Inconsistent or weaker-than-expected results in cell-based assays.

- Possible Cause: Degradation of **C646** stock solution.

- Troubleshooting Steps:
  - Verify Storage: Confirm that your stock solution has been stored at -80°C and that the number of freeze-thaw cycles has been minimized.
  - Prepare Fresh Solution: If the stock is old or has been handled improperly, prepare a new stock solution from the solid powder.
  - Run a Control: Use a fresh aliquot of **C646** alongside your current working stock in a simple, well-established assay (e.g., measuring histone H3 acetylation) to compare activity.

Issue 2: Precipitate observed in the stock solution upon thawing.

- Possible Cause: The concentration of the stock solution may be too high, or the compound is coming out of solution due to absorbed moisture in the DMSO or improper thawing.
- Troubleshooting Steps:
  - Gentle Re-dissolving: Warm the tube to 37°C for 10 minutes and vortex gently to try and re-dissolve the precipitate.[\[6\]](#)
  - Check DMSO Quality: Ensure you are using high-purity, anhydrous DMSO. Moisture can significantly reduce solubility.[\[1\]](#)
  - Centrifugation: Before taking your desired volume for an experiment, centrifuge the vial to pellet any undissolved precipitate and carefully pipette the supernatant. Note that this will lower the effective concentration of your solution.
  - Prepare a Lower Concentration Stock: If precipitation is a recurring issue, consider preparing a new stock solution at a slightly lower concentration.

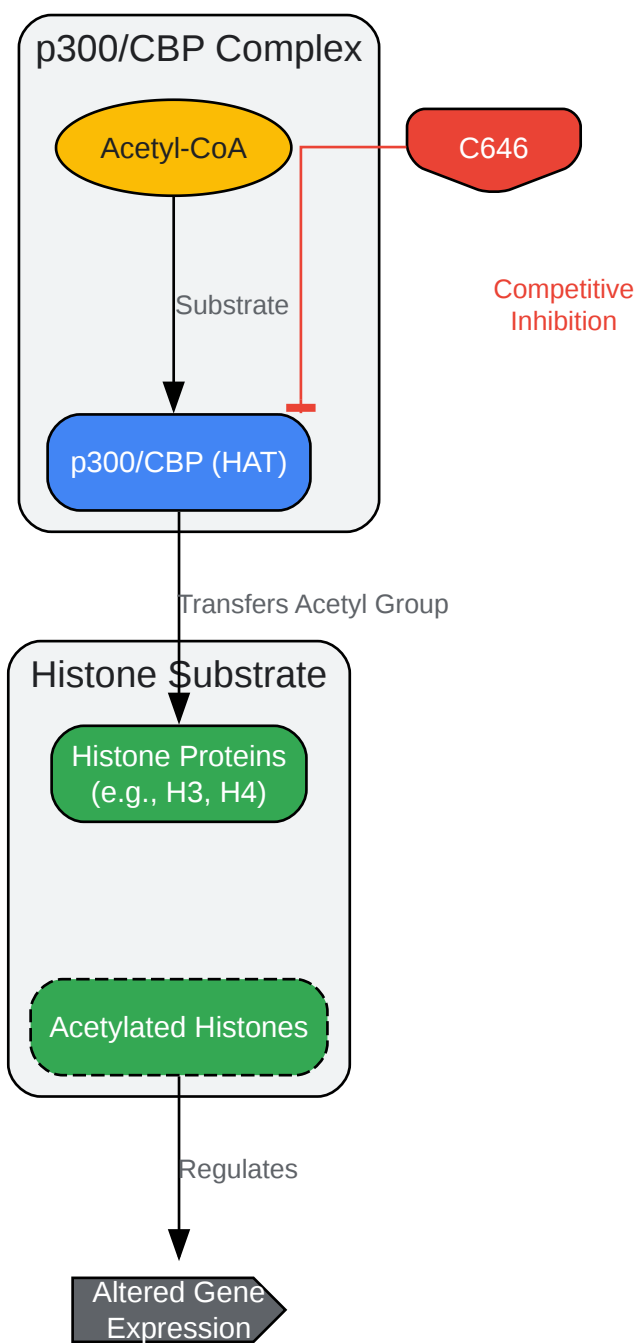
Issue 3: High background or off-target effects observed at higher concentrations.

- Possible Cause: While **C646** is selective for p300/CBP, at higher concentrations, it may exhibit off-target effects.[\[8\]](#) One study found that at concentrations of 7 µM and higher, **C646**

can also inhibit histone deacetylases (HDACs), which could lead to counterintuitive results like increased histone acetylation.[\[8\]](#)[\[9\]](#)

- Troubleshooting Steps:
  - Perform a Dose-Response Curve: Titrate **C646** in your assay to determine the optimal concentration that inhibits p300/CBP activity without causing significant off-target effects.
  - Review Literature: Check published studies for your specific cell line or experimental system to find the commonly used concentration range for **C646**.
  - Include Specificity Controls: If possible, use other, structurally different p300/CBP inhibitors or perform genetic knockdown of p300/CBP to confirm that the observed phenotype is specifically due to p300/CBP inhibition.

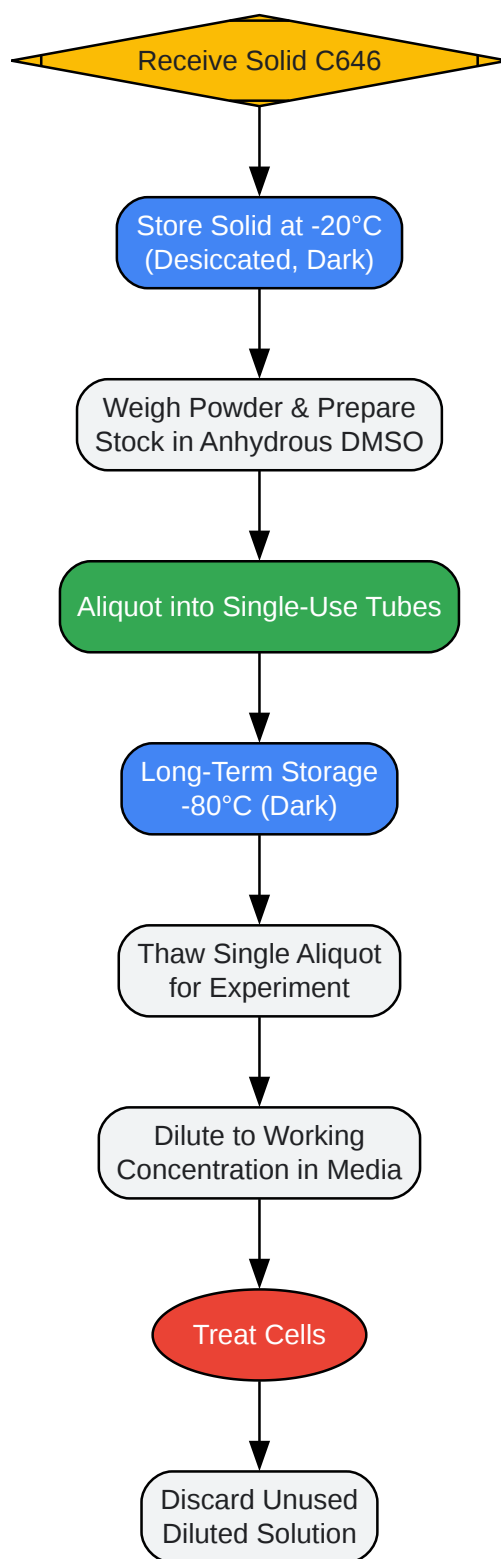
## Visualized Workflows and Pathways



C646 Mechanism of Action

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Caption: **C646** competitively inhibits the p300/CBP HAT enzyme, preventing histone acetylation.



C646 Handling and Storage Workflow

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Caption: Recommended workflow for handling **C646** from receipt to experimental use.

## Experimental Protocols

### Protocol 1: Preparation and Storage of **C646** Stock Solution

This protocol outlines the standard procedure for preparing a 10 mM stock solution of **C646** in DMSO.

#### Materials:

- **C646** powder (MW: 445.42 g/mol )
- High-purity, anhydrous DMSO[1]
- Sterile, amber microcentrifuge tubes or clear tubes to be wrapped in aluminum foil
- Calibrated analytical balance
- Pipettes and sterile tips

#### Procedure:

- **Pre-Equilibration:** Before opening, allow the vial of **C646** powder to equilibrate to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture onto the cold powder.
- **Weighing:** In a fume hood or designated weighing station, carefully weigh out the desired amount of **C646** powder. For 1 mL of a 10 mM stock solution, you will need 4.45 mg of **C646**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **C646** powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution gently until the powder is completely dissolved. If needed, you can warm the solution briefly at 37°C or place it in an ultrasonic bath for a few minutes to aid dissolution.[6] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots (e.g., 10-20 µL) in sterile, light-protected tubes. This is the most critical step to prevent degradation from repeated freeze-thaw cycles.[1]



- Storage: Label the aliquots clearly with the compound name, concentration, and date. For long-term storage (up to 1 year), immediately place the aliquots in a -80°C freezer.[1][2] For short-term use, store at -20°C for up to 1-3 months.[1]

#### Critical Considerations:

- Always use fresh, high-quality anhydrous DMSO to avoid solubility issues.[1]
- Protect the solid compound and solutions from light at all stages.
- Never use a stock solution that has been repeatedly frozen and thawed. Prepare single-use aliquots.

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